

A Comprehensive Guide to the IUPAC Nomenclature of Substituted Furan-2(5H)-ones

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Compound of Interest

Compound Name: 4-(Bromomethyl)furan-2(5H)-one

Cat. No.: B1269106

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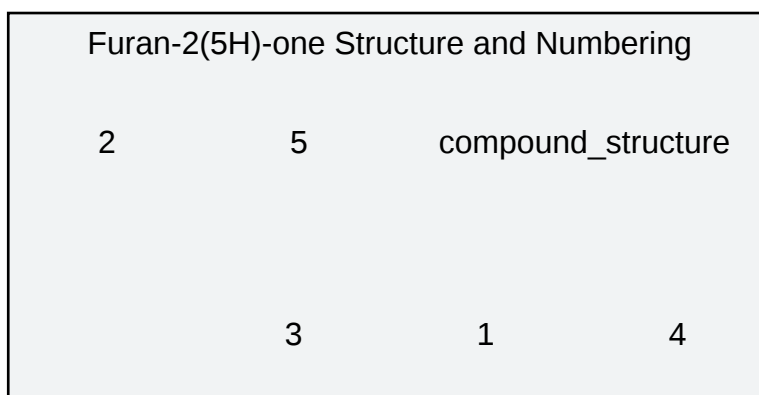
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a systematic overview of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for substituted furan-2(5H)-ones. A clear understanding of these naming conventions is paramount for unambiguous communication in research, development, and regulatory contexts. This document will detail the fundamental principles, including the numbering of the heterocyclic ring, the priority of functional groups, and the correct designation of substituents and stereochemistry.

The Furan-2(5H)-one Core: Structure and Numbering

The parent compound, furan-2(5H)-one, is a five-membered heterocyclic lactone. Its structure consists of a furan ring containing a ketone group at the second position and a saturated carbon at the fifth position. The IUPAC-preferred name clearly defines this structure.

The numbering of the furan-2(5H)-one ring is fundamental to correctly locating substituents. According to IUPAC rules for heterocyclic compounds, the heteroatom (oxygen in this case) is assigned position 1. The numbering then proceeds around the ring to give the carbonyl group the lowest possible locant, which is position 2.



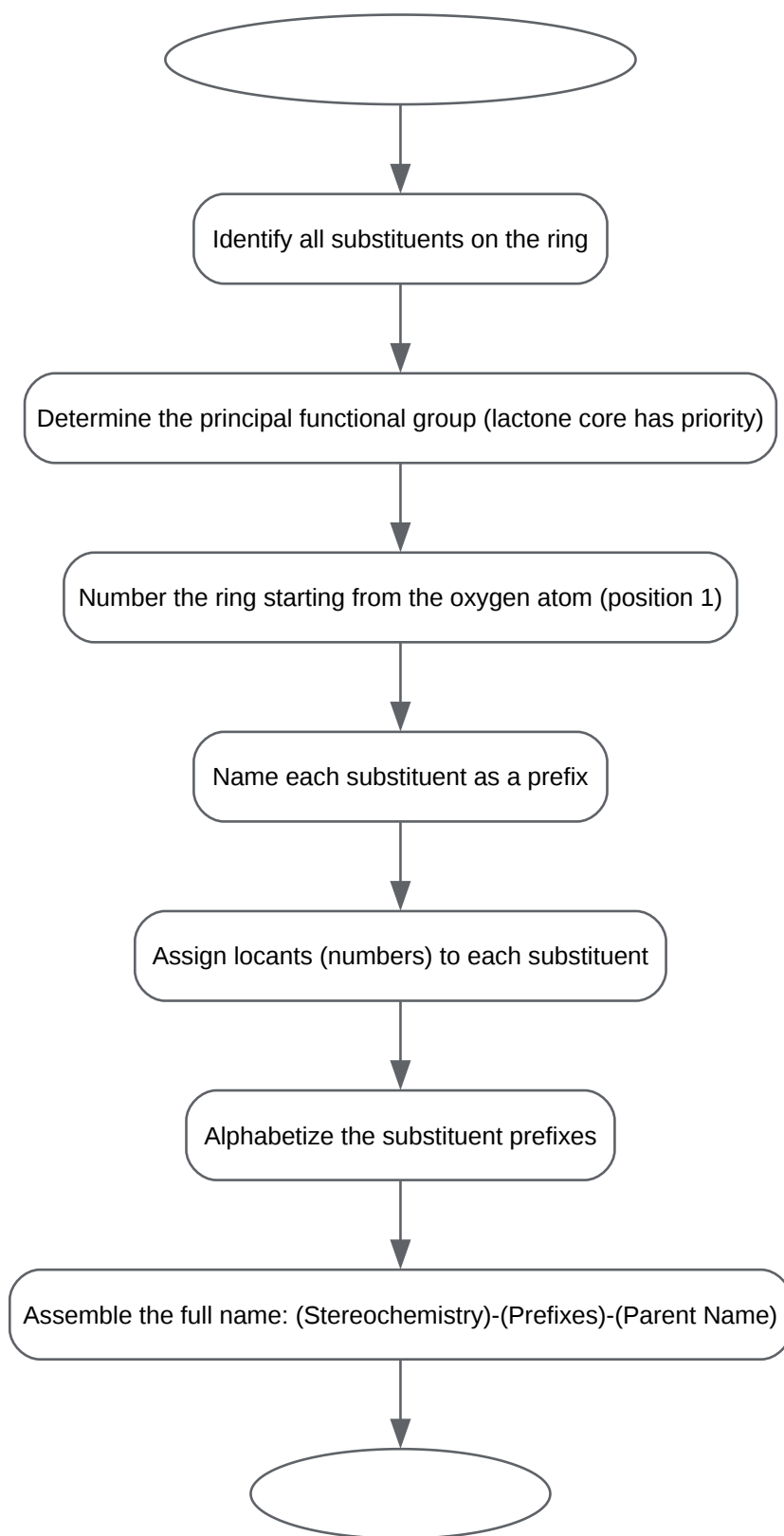
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Caption: IUPAC numbering of the furan-2(5H)-one ring.

The "(5H)" in the name indicates that position 5 bears a hydrogen atom in the parent structure, signifying its saturation. This is crucial for distinguishing it from its aromatic counterpart, furan.

General Principles for Naming Substituted Furan-2(5H)-ones

The systematic naming of a substituted furan-2(5H)-one follows a set of prioritized rules. The lactone functionality is considered part of the parent heterocycle and is not named as a substituent.



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